

DMPT Effects on Digestive Enzyme Activities: Experimental Data Summary

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Compound Focus: Dimethylpropiothetin

CAS No.: 7314-30-9

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Subject Species	Diet Context	DMPT Supplementation Level	Effects on Digestive Enzyme Activities	Key Growth Performance Findings	Citation
On-growing grass carp (<i>Ctenopharyngodon idella</i>)	All-plant protein diet	150 to 450 mg/kg (Optimal: 323.7 - 383.2 mg/kg)	↑ Trypsin, lipase, and amylase activities in the intestine.	↑ Final body weight, weight gain, feed intake. Improved intestinal structural integrity.	[1]
Juvenile Hucho taimen	Basic diet	328 mg/kg (among tested levels)	Significantly increased lipase activity in the pyloric caeca at 528 mg/kg.	Lowest FCR and highest growth rate at 328 mg/kg.	[2]
Gibel carp (<i>Carassius auratus gibelio</i>)	Not specified	Not specified in abstract	Improved protease, lipase, and	Improved feed intake and growth.	[1]

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	in abstract		amylase activities in the intestine.		

Experimental Protocols for Key Studies

The methodologies from the two primary research articles are detailed below:

- **Study on Grass Carp [1]**

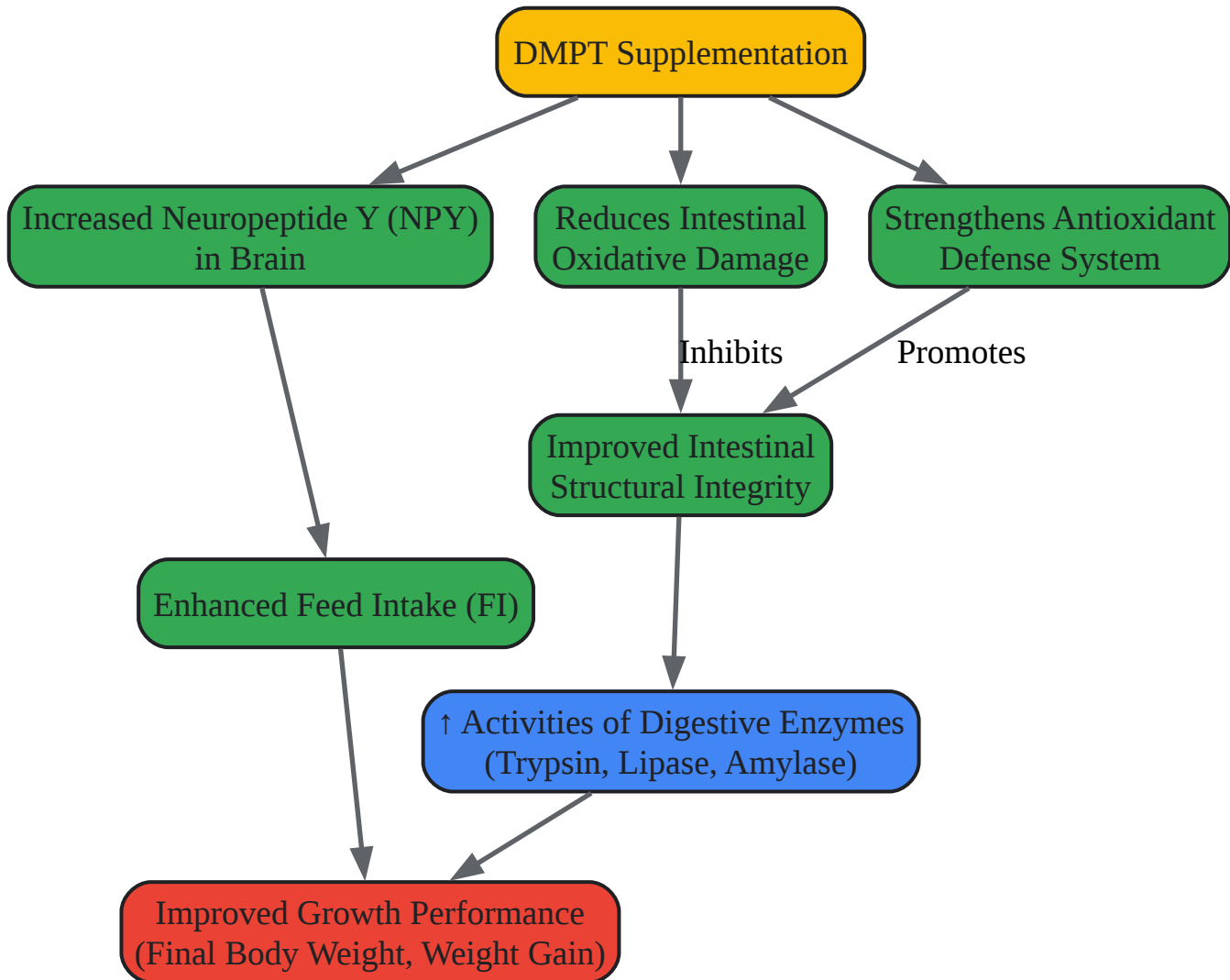
- **Diet Preparation:** The all-plant protein basal diet was formulated to be isolipidic and isonitrogenous with a fishmeal control diet. DMPT was added to the basal diet at graded levels (0, 150, 300, 450, 600, and 750 mg/kg).
- **Feeding Trial:** The trial lasted for 8 weeks. Fish were fed to satiation multiple times daily.
- **Sample Collection:** At the end of the trial, the intestine was dissected and sampled. Digestive enzyme activities were analyzed from intestinal tissues.
- **Data Analysis:** Growth performance indices like percent weight gain (PWG) and feed intake (FI) were calculated. The appropriate DMPT supplementation level was estimated using quadratic regression analysis based on these indices.

- **Study on Hucho taimen [2]**

- **Diet Preparation:** A basic diet with 128 mg/kg of Myo-inositol (MI) was used as the control. MI was supplemented at six different levels (0, 100, 200, 400, 600, 800 mg/kg), resulting in total calculated levels from 128 to 928 mg/kg.
- **Feeding Trial:** An 8-week feeding trial was conducted with fish fed four times a day. The daily ration was adjusted biweekly based on fish weight.
- **Sample Collection & Analysis:** After the trial, the pyloric caeca were collected. Digestive enzyme activities were measured, and the data were analyzed to determine the optimal MI level using broken-line regression.

Proposed Mechanism of Action for DMPT

The research on grass carp suggests that the enhancement of digestive capacity is linked to the improvement of intestinal structural integrity [1]. The proposed mechanism can be visualized as follows:



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Interpretation of Available Evidence

- **Limited Comparative Data:** The available studies primarily focus on establishing the efficacy and optimal dosage of DMPT itself, rather than conducting head-to-head comparisons with other feeding stimulants or digestive enhancers.
- **Context-Dependent Effects:** The effectiveness of DMPT is influenced by factors such as **diet composition** (e.g., all-plant protein diets) and **species**, making broad comparisons challenging.

- **Research Focus:** The current evidence is strongest for **aquatic animals**, particularly various carp and trout species. Data on mammals or humans is not present in these search results.

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References

1. Dimethyl- β -propiothetine (DMPT) supplementation under ... [sciencedirect.com]
2. Effects of Myo-Inositol on the Growth Performance ... [mdpi.com]

To cite this document: Smolecule. [DMPT Effects on Digestive Enzyme Activities: Experimental Data Summary]. Smolecule, [2026]. [Online PDF]. Available at:

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